

# Essential Guide to the Safe Disposal of (+)-Dca-CC

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## Compound of Interest

Compound Name: (+)-Dca-CC

Cat. No.: B1245852

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **(+)-Dca-CC**, a lignan dicarboxylic acid derived from the cyclodimerization of ferulic acid.

While a specific Safety Data Sheet (SDS) for **(+)-Dca-CC** is not readily available, its chemical nature as a dicarboxylic acid and a member of the 1-benzofurans and guaiacols class suggests that it should be handled as potentially hazardous waste.<sup>[1]</sup> The following procedures are based on general best practices for the disposal of laboratory chemical waste.

## Key Compound Information

To facilitate proper handling and disposal, key information about **(+)-Dca-CC** has been summarized in the table below.

Property	Value
IUPAC Name	(2S,3S)-5-[(E)-2-carboxyethenyl]-2-(4-hydroxy-3-methoxyphenyl)-7-methoxy-2,3-dihydro-1-benzofuran-3-carboxylic acid
Molecular Formula	C <sub>20</sub> H <sub>18</sub> O <sub>8</sub>
Molecular Weight	386.4 g/mol
Class	1-benzofurans, dicarboxylic acid, lignan, guaiacols
Synonyms	(+)-DCA-CC, NSC677581, ChEMBL4792654, CHEBI:132250
Source: PubChem CID 10385446[1]	

## Disposal Protocol for (+)-Dca-CC

This protocol outlines the essential steps for the safe disposal of (+)-Dca-CC waste, including solid compound and contaminated materials.

1. Personal Protective Equipment (PPE): Before handling (+)-Dca-CC, ensure appropriate PPE is worn, including:

- Safety goggles or a face shield.
- Chemical-resistant gloves (e.g., nitrile).
- A lab coat.

2. Waste Segregation and Collection:

- Solid Waste:
  - Collect waste (+)-Dca-CC powder and any grossly contaminated items (e.g., weighing paper, spatulas) in a designated, compatible hazardous waste container.

- The container should be clearly labeled as "Hazardous Waste" and include the full chemical name: "(+)-Dca-CC, (2S,3S)-5-[(E)-2-carboxyethenyl]-2-(4-hydroxy-3-methoxyphenyl)-7-methoxy-2,3-dihydro-1-benzofuran-3-carboxylic acid".
- Contaminated Labware:
  - Disposable items such as gloves, bench paper, and pipette tips that have come into contact with (+)-Dca-CC should be collected in a separate, clearly labeled hazardous waste bag.[2]
- Empty Containers:
  - Original containers of (+)-Dca-CC should be triple-rinsed with a suitable solvent. The rinsate must be collected and treated as hazardous waste.[3] After rinsing, the container can be disposed of as regular trash, but it is best practice to reuse it for compatible waste collection.[3]

### 3. Waste Storage:

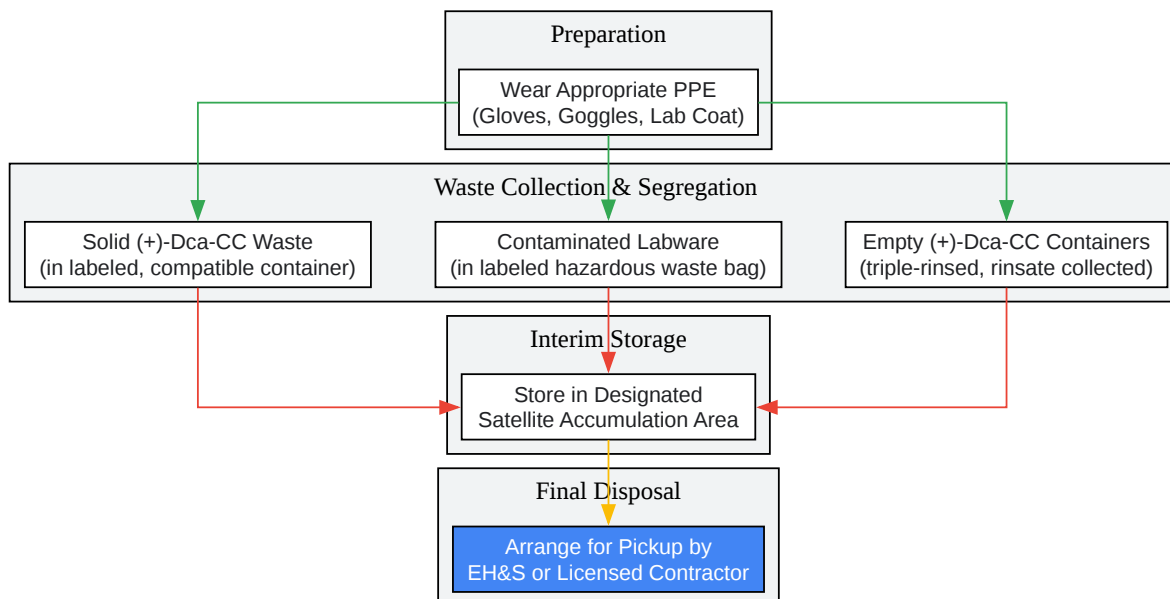
- Store the hazardous waste container in a designated satellite accumulation area.
- Ensure the container is kept closed except when adding waste.[4]
- Store incompatible waste types separately to prevent accidental reactions. For example, acids and bases should be stored apart.[4]

### 4. Disposal Procedure:

- Do not dispose of (+)-Dca-CC down the drain or in regular trash.[5]
- Arrange for the collection of the hazardous waste through your institution's Environmental Health & Safety (EH&S) department or a licensed hazardous waste disposal contractor.[6]
- Follow all local, state, and federal regulations for hazardous waste disposal.[6][7][8][9]

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of (+)-Dca-CC.



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Caption: A workflow diagram for the safe disposal of **(+)-Dca-CC**.

By adhering to these procedures, laboratory personnel can ensure the safe and environmentally responsible disposal of **(+)-Dca-CC**, fostering a culture of safety and compliance within the research community.

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## References

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